

Isononanoyl Chloride: A Comprehensive Technical Safety Guide

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Compound of Interest

Compound Name: Isononanoyl chloride

Cat. No.: B1359807

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the safety data for **isononanoyl chloride** (CAS No. 36727-29-4), also known as 3,5,5-trimethylhexanoyl chloride. The information is compiled and presented to meet the specific needs of laboratory and drug development professionals, emphasizing safe handling, storage, and emergency procedures.

Chemical and Physical Properties

Isononanoyl chloride is a reactive organic compound widely used as an intermediate in chemical synthesis.[1] It presents as a colorless to pale yellow oily liquid with a sharp, pungent odor.[1][2][3] Due to its acyl chloride functional group, it is a potent acylating agent.[1]

Property	Value	Source
Molecular Formula	C ₉ H ₁₇ ClO	[2]
Molecular Weight	176.68 g/mol	[4]
CAS Number	36727-29-4	[2][5]
EC Number	253-168-4	[2][5]
Appearance	Colorless to pale yellow, clear oily liquid with a pungent odor.	[1][2][3]
Density (20 °C)	0.94 g/cm ³	[2]
Boiling Point	190 °C at 101 kPa	[2][4]
Melting Point	<= -50 °C	[6]
Flash Point	79 °C (closed cup)	[2]
Solubility	Soluble in common organic solvents (e.g., acetone, chloroform, toluene, THF); it decomposes in water.	[2][7]

Hazard Identification and Classification

Isononanoyl chloride is classified as a hazardous substance with multiple critical warnings.

Hazard Class	GHS Classification
Acute Toxicity, Inhalation	Category 1 (Fatal if inhaled)[5]
Acute Toxicity, Oral	Category 3 (Toxic if swallowed)[5]
Acute Toxicity, Dermal	Category 3 (Toxic in contact with skin)[5]
Skin Corrosion/Irritation	Category 1B (Causes severe skin burns and eye damage)[5]
Serious Eye Damage/Eye Irritation	Category 1 (Causes serious eye damage)[5]
Skin Sensitization	Category 1 (May cause an allergic skin reaction) [5]
Corrosive to Metals	Category 1 (May be corrosive to metals)[8]
Aquatic Hazard, Long-term	Category 3 (Harmful to aquatic life with long lasting effects)[5]

Hazard Statements: H330, H301, H311, H314, H317, H290, H412[5][8]

Toxicological Data

Parameter	Species	Value	Source
LD50 (Oral)	Rat	1700 mg/kg	[2][5]
LC50 (Inhalation)	Rat	0.24 mg/L / 1 h	[5]
LC50 (Inhalation)	Rat	0.06 - 0.1 mg/L / 1 h	[2]

Note: A discrepancy exists in the reported LC50 values. Users should adopt a conservative approach and consider the lower value for risk assessment.

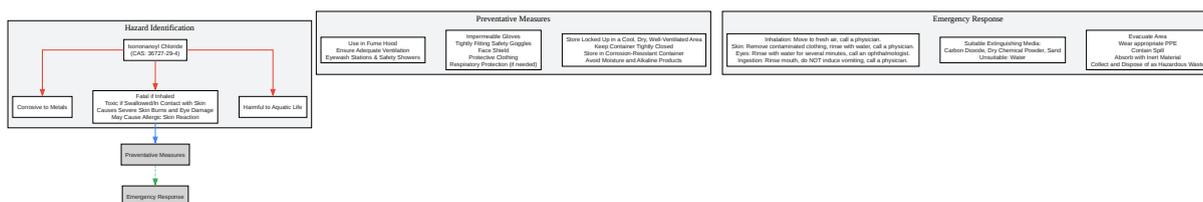
Experimental Protocols

Detailed experimental methodologies for determining the toxicological data presented above are proprietary to the entities that conducted the testing and are not publicly available in the provided search results. These studies are typically conducted under standardized guidelines,

such as those from the OECD (Organisation for Economic Co-operation and Development), to ensure data reliability and comparability.

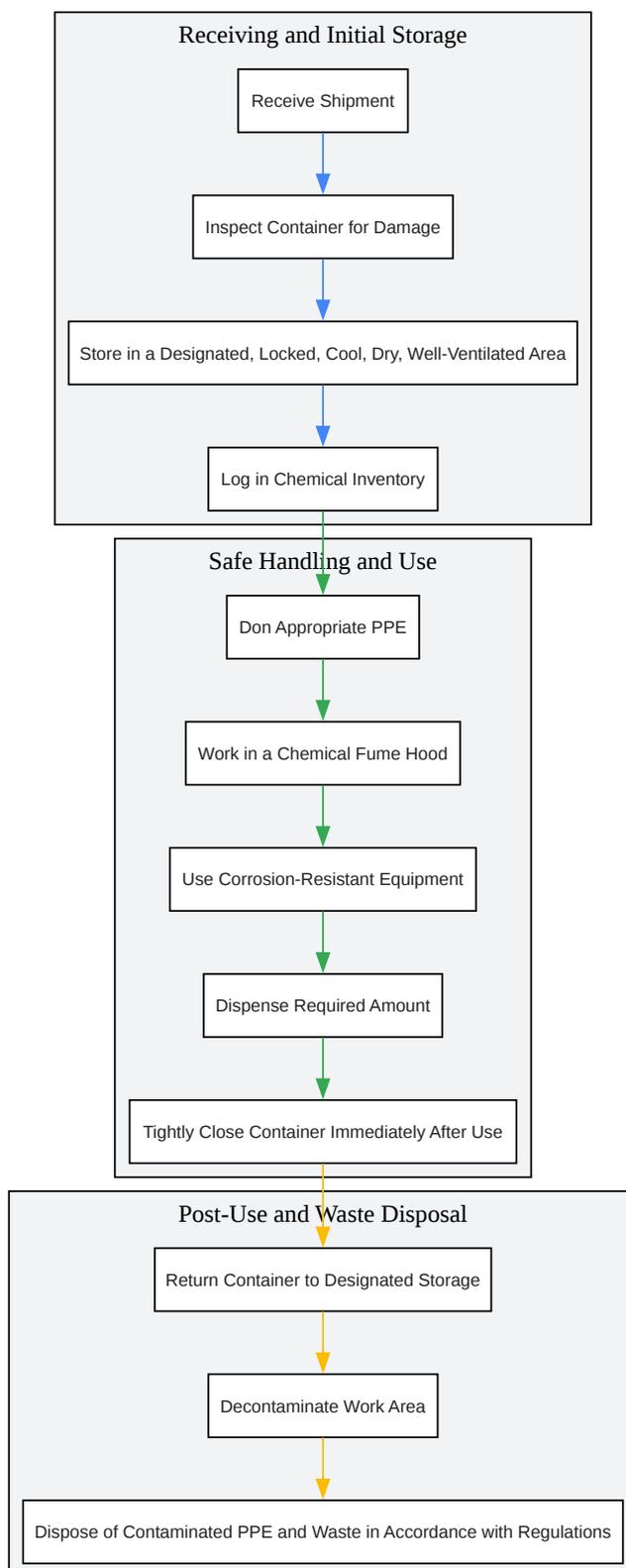
Signaling Pathways and Workflow Diagrams

The following diagrams, generated using Graphviz, illustrate key safety information and handling procedures for **isononanoyl chloride**.



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Caption: Hazard identification and response workflow for **isononanoyl chloride**.



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Caption: Workflow for the safe handling and storage of **isononanoyl chloride**.

Handling and Storage

Safe Handling:

- Only use in a well-ventilated area, preferably within a chemical fume hood.[5]
- Wear appropriate personal protective equipment, including impermeable gloves, tightly fitting safety goggles, a face shield, and protective clothing.[5][8]
- Avoid contact with skin, eyes, and clothing.[5]
- Do not breathe vapors or mists.[5]
- Use explosion-proof electrical, ventilating, and lighting equipment.[5]
- Ensure eyewash stations and safety showers are in close proximity to the workstation.[5]
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, well-ventilated, and locked-up area.[5]
- Keep the container tightly closed.[5]
- Store in a corrosion-resistant container with a resistant inner liner. Do not use metal containers.
- Protect from moisture, as it reacts violently with water.[1]
- Keep away from heat sources and direct sunlight.[5]
- Avoid contact with alkaline products.[2]

First Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[5][8] Immediately call a poison center or doctor.[8] If breathing has stopped, administer artificial respiration.
Skin Contact	Immediately take off all contaminated clothing.[5][8] Rinse the skin with plenty of water or shower.[8] Immediately call a poison center or doctor.[8]
Eye Contact	Rinse cautiously with water for several minutes.[5][8] Remove contact lenses if present and easy to do. Continue rinsing.[5][8] Immediately call an ophthalmologist.
Ingestion	Rinse mouth with water (only if the person is conscious).[5] Do NOT induce vomiting.[5][8] Immediately call a poison center or doctor.[5][8]

Firefighting Measures

- Suitable Extinguishing Media: Use carbon dioxide, dry chemical powder, or sand.[5]
- Unsuitable Extinguishing Media: Do not use water, as **isononanoyl chloride** reacts with it.[5]
- Special Hazards: The substance is corrosive.[5] In a fire, it may produce toxic and irritating fumes, including hydrogen chloride and phosgene.[5]
- Firefighter Protection: Wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

Accidental Release Measures

- Personal Precautions: Evacuate the area. Do not breathe vapors or mists. Avoid contact with the substance. Ensure adequate ventilation.[5] Wear appropriate personal protective equipment as outlined in the handling section.[5]

- Environmental Precautions: Prevent the product from entering drains, waterways, or sewer systems.[5]
- Containment and Cleanup: Cover drains. Absorb the spillage with inert material (e.g., sand, earth). Collect the material in a suitable, labeled container for disposal as hazardous waste.

Disposal Considerations

Dispose of **isononanoyl chloride** and its containers in accordance with local, regional, and national regulations. This should be done at an approved waste disposal plant. Do not release it into the environment.[5]

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